

# Personal protective equipment for handling (-)-Indacrinone

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## Compound of Interest

Compound Name: (-)-Indacrinone

Cat. No.: B14640750

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## Essential Safety and Handling Guide for (-)-Indacrinone

This guide provides critical safety, handling, and disposal information for laboratory personnel working with **(-)-Indacrinone**. Given that the toxicological properties of this compound have not been fully investigated, it must be handled with extreme caution as a potentially hazardous substance.<sup>[1]</sup> This document is intended for use by trained researchers, scientists, and drug development professionals.

## Hazard Identification and Physicochemical Properties

**(-)-Indacrinone** is the levorotatory enantiomer of Indacrinone, a loop diuretic.<sup>[2][3]</sup> It is a solid powder intended for research use only and not for human or veterinary use.<sup>[4]</sup> A Safety Data Sheet (SDS) for the racemate indicates significant hazards.<sup>[5]</sup>

Table 1: GHS Hazard Classification<sup>[5][6]</sup>

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Irritation	Category 2	H315: Causes skin irritation
Serious Eye Irritation	Category 2A	H319: Causes serious eye irritation
Carcinogenicity	Category 1A	H350: May cause cancer
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment (Acute)	Category 1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment (Chronic)	Category 1	H410: Very toxic to aquatic life with long lasting effects

Table 2: Physicochemical and Storage Information

Property	Value	Source
Appearance	Solid powder	[4]
Molecular Formula	C <sub>18</sub> H <sub>14</sub> Cl <sub>2</sub> O <sub>4</sub>	[4][7]
Molecular Weight	365.21 g/mol	[4][7]
Short-Term Storage	Dry, dark, at 0 - 4 °C (days to weeks)	[4]
Long-Term Storage	Dry, dark, at -20 °C (months to years)	[4]
Solubility	Soluble in DMSO	[4]

## Occupational Exposure Limits

As of this writing, no official Occupational Exposure Limit (OEL) has been established for **(-)-Indacrinone**.<sup>[1]</sup> In the absence of a defined OEL, exposure should be minimized to the lowest

possible level through engineering controls, administrative controls, and the mandatory use of personal protective equipment (PPE).

## Personal Protective Equipment (PPE)

Given the compound's hazard profile, a comprehensive PPE strategy is mandatory to prevent dermal, ocular, and respiratory exposure.<sup>[5]</sup>

Table 3: Required PPE for Handling **(-)-Indacrinone**

Body Part	Required PPE	Specifications and Rationale
Hands	Two pairs of chemotherapy-grade, powder-free nitrile gloves.	Double-gloving provides additional protection in case the outer glove is breached.[5] Powder-free gloves prevent aerosolization of the compound.
Body	Disposable, solid-front, back-closure lab gown with long sleeves and tight-fitting knit cuffs.	Protects skin from contact and prevents contamination of personal clothing.[5] Cuffs should be tucked under the inner glove.
Eyes/Face	Chemical safety goggles and a full-face shield.	Goggles must be worn to protect the eyes from dust particles.[1] A face shield is required when there is any risk of splash or aerosol generation.[5]
Respiratory	A NIOSH-certified N95 or higher-rated respirator.	Required for all procedures involving the handling of the solid compound to prevent inhalation of airborne particles. [1][8] Personnel must be fit-tested for the selected respirator.
Head/Feet	Disposable cap and shoe covers.	Prevents contamination of hair and personal footwear.[5]

## Safe Handling and Operational Plan

A designated area, such as a certified chemical fume hood or a containment ventilated enclosure (CVE), must be used for all manipulations of **(-)-Indacrinone** powder (e.g., weighing, preparing solutions).

### Step-by-Step Handling Protocol:

- Preparation:
    - Cordon off the designated handling area.
    - Ensure all necessary PPE, spill kit materials, and waste containers are readily accessible.
    - Don all required PPE as specified in Table 3 before entering the designated area.
  - Weighing and Solution Preparation:
    - Perform all manipulations of solid **(-)-Indacrinone** on a disposable work surface (e.g., plastic-backed absorbent pad) within a chemical fume hood to control dust.
    - Use dedicated, clearly labeled utensils (spatulas, weigh boats).
    - When preparing solutions, add the solvent to the powder slowly to minimize aerosol generation.
  - Post-Handling:
    - After handling, wipe down all surfaces in the designated area with an appropriate deactivating agent (if known) or a surfactant solution followed by 70% ethanol.
    - Carefully doff PPE, removing the outer gloves first, followed by the gown and other equipment, turning contaminated surfaces inward. The inner gloves should be the last item removed.
    - Dispose of all contaminated disposables as hazardous chemical waste.
    - Wash hands thoroughly with soap and water after completing the work and exiting the lab.
- [1][5]

## Emergency Procedures

### Spill Response:

- Evacuate: Immediately alert others and evacuate the immediate area.
- Isolate: Secure the area to prevent entry. Do not attempt to clean a large spill without appropriate respiratory protection and training.
- Cleanup (for minor spills):
  - Don the full PPE ensemble described in Table 3.
  - Gently cover the spill with absorbent pads to prevent further dispersal.
  - Carefully collect the powder using dampened absorbent material. DO NOT DRY SWEEP, as this will generate dust.[5]
  - Place all contaminated materials into a sealed, labeled hazardous waste container.
  - Clean the spill area thoroughly with a surfactant solution and then 70% ethanol.

#### Exposure Response:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[1][5]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops.[1][5]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[1]
- Ingestion: Do not induce vomiting. Wash out the mouth with water. Seek immediate medical attention and show them the Safety Data Sheet.[5]

## Disposal Plan

Due to its high toxicity to aquatic life, **(-)-Indacrinone** and all associated waste must be disposed of as hazardous chemical waste.[5] Do not dispose of it down the drain or in regular trash.

#### Disposal Protocol:

- Segregation: All waste contaminated with **(-)-Indacrinone**, including disposable PPE, weigh boats, pipette tips, and absorbent pads, must be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
- Container Labeling: The waste container must be labeled "Hazardous Waste" and include the chemical name "**(-)-Indacrinone**."
- Surplus Material: Unused or unwanted **(-)-Indacrinone** must be disposed of in its original container or a compatible, sealed container as hazardous waste.
- Institutional Guidelines: Follow all institutional and local regulations for hazardous waste pickup and disposal. Contact your institution's Environmental Health & Safety (EHS) department for specific procedures.

## Workflow for Safe Handling of (-)-Indacrinone

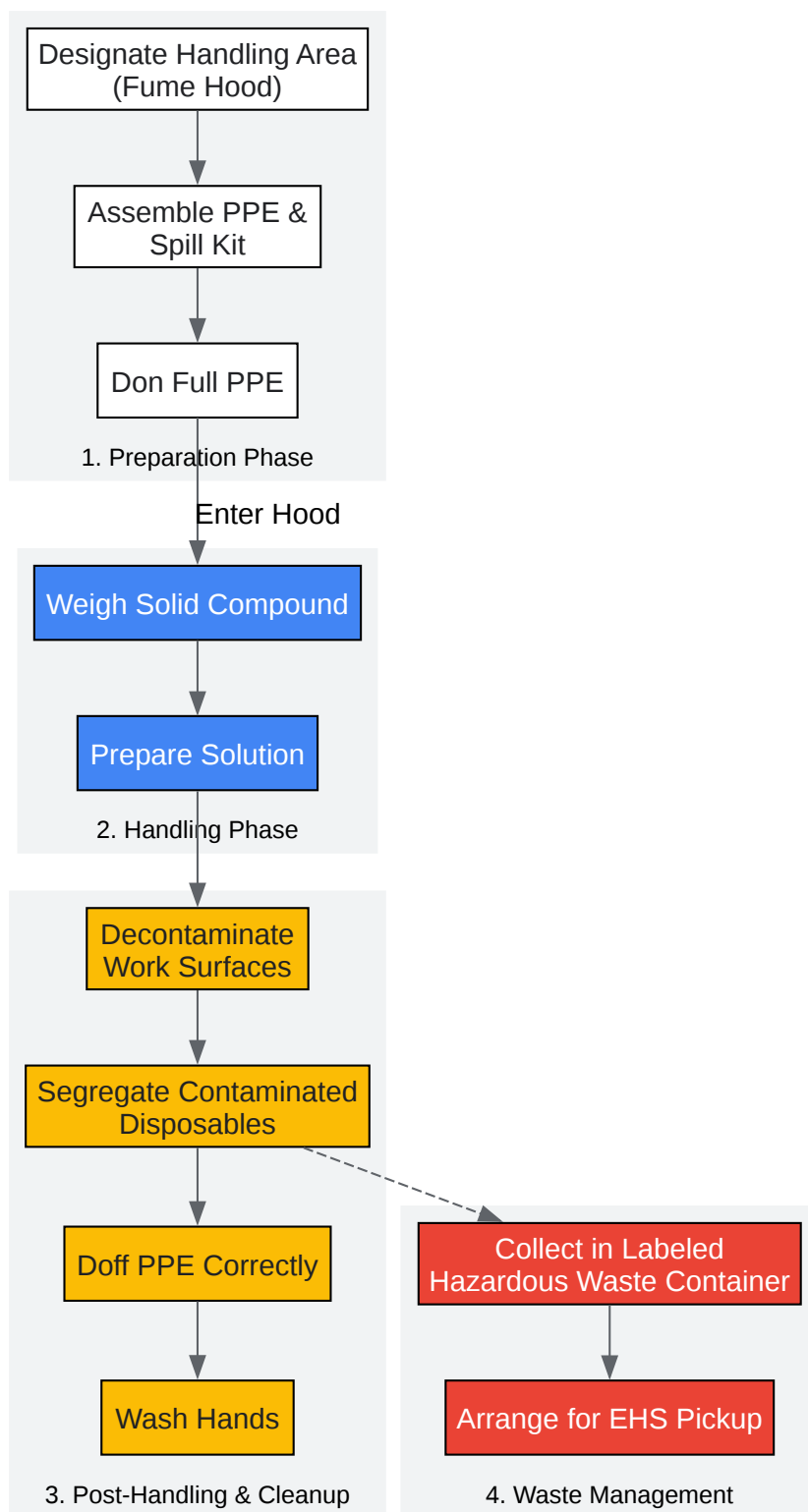


Figure 1: Safe Handling Workflow for (-)-Indacrinone

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Caption: Workflow for the safe handling of **(-)-Indacrinone** from preparation to disposal.



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